

O-Desmethyl Mebeverine Acid-d6: A Technical Guide to Chemical Properties and Stability

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Compound of Interest

Compound Name: *O-Desmethyl Mebeverine acid-d6*

Cat. No.: *B15559956*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and stability of **O-Desmethyl Mebeverine acid-d6**, a deuterated analog of a primary metabolite of the antispasmodic drug Mebeverine. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in drug metabolism studies, pharmacokinetic analysis, and bioanalytical method development.

Core Chemical Properties

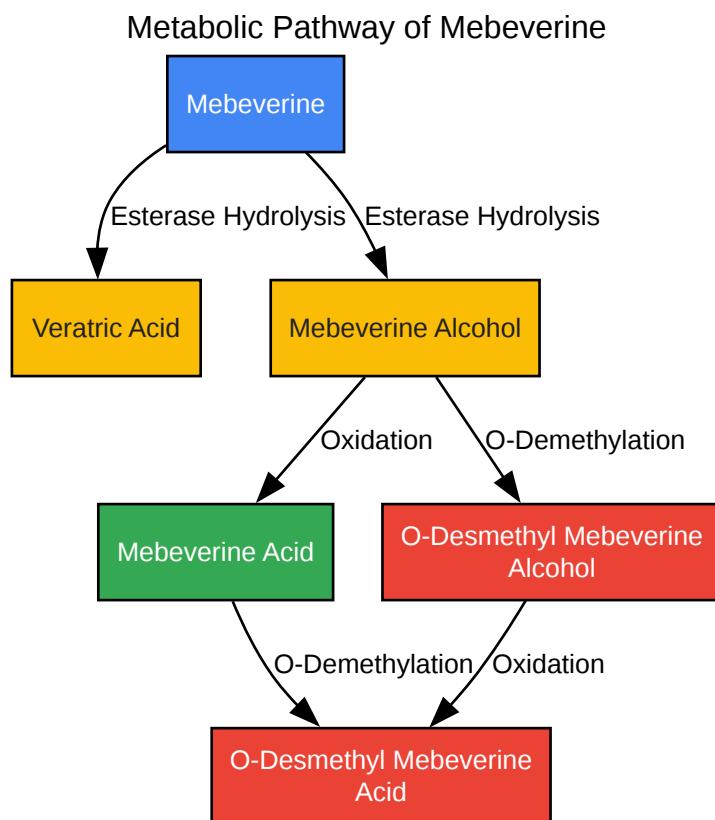
O-Desmethyl Mebeverine acid-d6 is a stable isotope-labeled compound essential for use as an internal standard in the quantitative analysis of O-Desmethyl Mebeverine acid in biological matrices.^{[1][2]} The deuterium labeling offers a distinct mass shift, facilitating precise quantification via mass spectrometry without altering the compound's chemical behavior in chromatographic systems.^[1]

Below is a summary of the key chemical properties for both the deuterated and non-deuterated forms of O-Desmethyl Mebeverine acid.

Property	O-Desmethyl Mebeverine acid-d6	O-Desmethyl Mebeverine acid
Molecular Formula	$C_{15}H_{17}D_6NO_3$ ^[3]	$C_{15}H_{23}NO_3$ ^{[4][5]}
Molecular Weight	271.4 g/mol (approx.)	265.35 g/mol ^{[5][6][7]}
CAS Number	Not explicitly available	586357-02-0 ^{[4][6][7][8]}
Formal Name	4-[ethyl[2-(4-hydroxyphenyl)-1-methylethyl]amino]-butanoic acid-d6	4-[ethyl[2-(4-hydroxyphenyl)-1-methylethyl]amino]-butanoic acid ^[4]
Synonyms	Mbeverine metabolite O-desmethyl Mebeverine acid-d6 ^[1]	Mbeverine metabolite O-desmethyl Mebeverine acid ^[9]
Physical State	Solid ^[4]	Light pink or Off-White to Beige Solid ^{[6][10]}
Solubility	Not explicitly available	DMSO: Slightly soluble, Methanol: Slightly soluble with sonication ^[4]
Purity	Typically $\geq 95\%$	Typically $>95\%$ (By HPLC) ^{[4][7]}

Metabolic Pathway of Mebeverine

O-Desmethyl Mebeverine acid is a significant metabolite of Mebeverine, a musculotropic antispasmodic agent.^[9] The metabolic cascade of Mebeverine is initiated by esterase-catalyzed hydrolysis, yielding Veratric acid and Mebeverine alcohol.^{[11][12][13]} Subsequent metabolism of Mebeverine alcohol through oxidation and O-demethylation leads to the formation of O-Desmethyl Mebeverine acid.^[4] Understanding this pathway is crucial for interpreting pharmacokinetic data and assessing drug efficacy and safety.



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Metabolic conversion of Mebeverine.

Stability Profile

O-Desmethyl Mebeverine Acid

The stability of O-Desmethyl Mebeverine acid is a critical parameter for accurate bioanalytical measurements. Available data indicates that the compound is stable for at least four years when stored at -20°C.^[4] It is also noted to be hygroscopic, necessitating storage under an inert atmosphere.^{[6][10]}

O-Desmethyl Mebeverine Acid-d6

Specific long-term stability studies for **O-Desmethyl Mebeverine acid-d6** are not extensively published. However, as a stable isotope-labeled internal standard, it is synthesized to be chemically identical to its non-deuterated counterpart and is expected to exhibit similar stability under identical storage conditions. For stock solutions, storage at -80°C is recommended for up to 6 months, while at -20°C, usability is suggested for up to 1 month.^[9]

The parent drug, Mebeverine, is known to be unstable in biological matrices containing esterases, such as blood and plasma, but is relatively stable in aqueous solutions and urine. [12] This underscores the importance of appropriate sample handling and storage to prevent ex vivo degradation of the analyte and internal standard.

Experimental Protocols

Stock and Working Solution Preparation

A common protocol for preparing stock and working solutions of O-Desmethyl Mebeverine acid for in vivo studies involves the use of solvents like DMSO, PEG300, and Tween-80.[9]

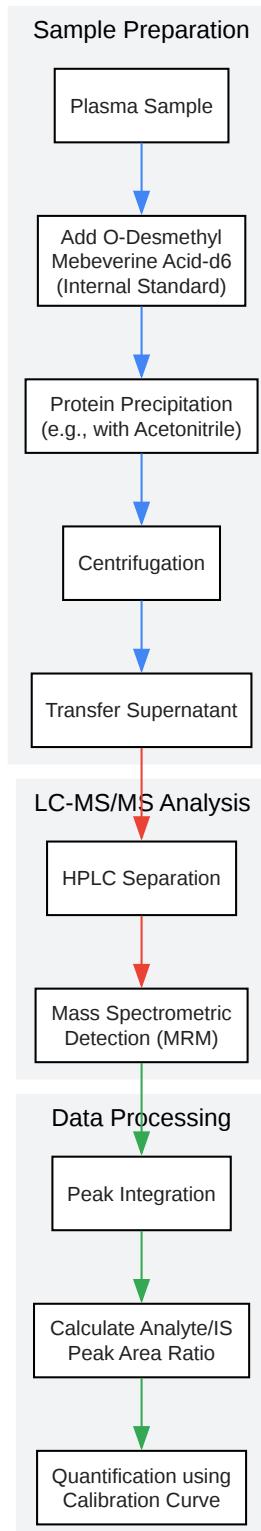
Example Protocol for a 1 mg/mL Working Solution:

- Prepare a 10.0 mg/mL stock solution in DMSO.
- To 400 μ L of PEG300, add 100 μ L of the DMSO stock solution and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Adjust the final volume to 1 mL with saline.[9]

Bioanalytical Method using HPLC-MS/MS

An established HPLC-MS/MS method for the simultaneous quantification of Desmethylmebeverine acid, Mebeverine acid, and Mebeverine alcohol in human plasma has been published and can be adapted for use with the deuterated internal standard.[4]

Bioanalytical Workflow for Quantification

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Typical bioanalytical workflow.

Key Considerations for Method Development:

- Chromatography: A C18 reversed-phase column is typically suitable for separation. The mobile phase composition (e.g., acetonitrile or methanol with an aqueous buffer) should be optimized for resolution and peak shape.
- Mass Spectrometry: Detection should be performed using a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity. Specific precursor-to-product ion transitions for both O-Desmethyl Mebeverine acid and its d6-labeled internal standard must be determined.
- Validation: The method must be fully validated according to regulatory guidelines (e.g., FDA or EMA), including assessments of linearity, accuracy, precision, selectivity, matrix effect, and stability (freeze-thaw, short-term, and long-term).

Applications in Research and Development

O-Desmethyl Mebeverine acid-d6 is an indispensable tool in several areas of pharmaceutical research:

- Pharmacokinetic Studies: Enables accurate determination of the absorption, distribution, metabolism, and excretion (ADME) properties of Mebeverine by providing a reliable internal standard for the quantification of its major metabolite.[\[2\]](#)
- Therapeutic Drug Monitoring (TDM): Facilitates the precise measurement of metabolite concentrations in patients, which can be crucial for optimizing dosage and minimizing adverse effects.[\[2\]](#)
- Metabolic Research: Serves as a tracer to investigate the metabolic fate of Mebeverine and identify potential drug-drug interactions.[\[1\]](#)[\[2\]](#)

In conclusion, **O-Desmethyl Mebeverine acid-d6** is a well-characterized and essential reference compound for advanced analytical and metabolic studies of Mebeverine. Its stable isotope labeling ensures the accuracy and reliability of quantitative bioanalytical methods, making it a cornerstone for researchers and drug development professionals in this field.

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